Structural Analysis & Characterization of 2-(Pyrrolidin-2-yl)-1H-pyrrole

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Compound of Interest

Compound Name:	*2-(Pyrrolidin-2-yl)-1h-pyrrole*
CAS No.:	*5666-13-7*
Cat. No.:	*B1266888*

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Technical Guide | Version 1.0[1][2]

Executive Summary

This technical guide provides a comprehensive structural and conformational analysis of **2-(Pyrrolidin-2-yl)-1H-pyrrole** (CAS: 525-74-6, often referred to as norhygrine or a nornicotyrine analog).[1][2] As a bi-heterocyclic scaffold merging an electron-rich aromatic pyrrole with a saturated, chiral pyrrolidine, this molecule represents a critical bioisostere of nicotine.[1][2] Its utility in drug development lies in its ability to modulate nicotinic acetylcholine receptors (nAChRs) while offering distinct solubility and metabolic profiles compared to its pyridine counterparts.

This document outlines the specific spectroscopic signatures, conformational dynamics, and analytical protocols required to validate this structure in a research setting.

Molecular Architecture & Stereochemistry[2]

The molecule consists of a 1H-pyrrole ring linked at the C2 position to the C2' position of a pyrrolidine ring.[1] This connectivity introduces two critical structural features: chirality and

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atropisomerism-like conformational locking.[1][2]

Chiral Center

The C2' carbon of the pyrrolidine ring is a stereogenic center.

- Significance: In biological systems, the (S)-enantiomer often exhibits higher affinity for nAChRs, analogous to (S)-nicotine.[2]
- Analytical Challenge: Enantiomeric excess (ee) cannot be determined by standard NMR; it requires chiral HPLC or derivatization (e.g., Mosher's acid analysis).[2]

Tautomerism & Ionization

- Pyrrole Ring: Acts as a weak acid (pKa ~17.[2]5) and a hydrogen bond donor.[2]
- Pyrrolidine Ring: Acts as a secondary amine base (pKa ~11.[2]0) and a hydrogen bond acceptor.[2]
- Zwitterionic Potential: At physiological pH (7.4), the pyrrolidine nitrogen is largely protonated (

  ), while the pyrrole remains neutral.[2]

Conformational Dynamics: The "Pseudo-Ring" Effect

The most defining structural characteristic of **2-(Pyrrolidin-2-yl)-1H-pyrrole** is the intramolecular hydrogen bond between the pyrrole N-H (donor) and the pyrrolidine Nitrogen (acceptor).[1]

Mechanism of Interaction

In non-polar solvents (e.g.,

), the molecule adopts a planar, "closed" conformation.[2] This forms a stable 6-membered pseudo-ring system, locking the rotation around the C2-C2' bond.[1][2]

- Closed Conformer (Syn-periplanar): Stabilized by N-H...N interaction (~2.8 Å distance).[1][2]

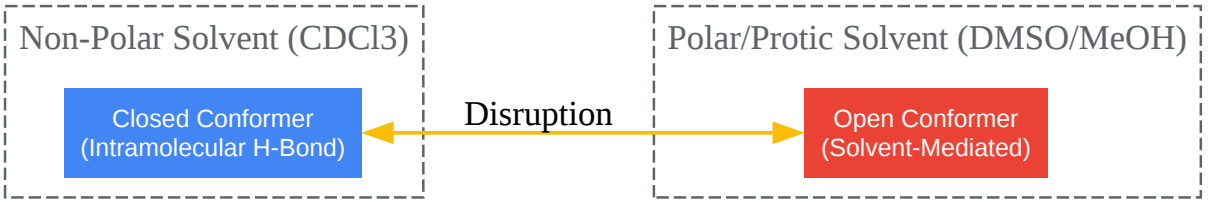
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- Open Conformer (Anti-periplanar): Dominant in protic solvents (MeOH,

) or DMSO, where solvent competition disrupts the intramolecular bond.[2]

Visualization: Conformational Equilibrium

The following diagram illustrates the solvent-dependent conformational switching, a critical consideration for docking studies.



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Figure 1: Conformational equilibrium shifted by solvent polarity.[2] The closed form mimics the planar geometry of rigid alkaloids.

Spectroscopic Characterization

To validate the structure, researchers must look for diagnostic signals that confirm both the connectivity and the conformational state.

Nuclear Magnetic Resonance (NMR)

The choice of solvent is the primary variable in NMR analysis of this compound.

Table 1: Diagnostic 1H NMR Signals (500 MHz)

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Proton Environment	Chemical Shift (CDCl3)	Multiplicity	Diagnostic Note
Pyrrole N-H	9.50 - 10.50 ppm	Broad Singlet	Highly downfield due to H-bonding.[1][2] Shifts upfield to ~8.5 ppm in DMSO.[2]
Pyrrole C5-H	6.70 - 6.80 ppm	Multiplet	-proton, typically the most deshielded aromatic C-H.[1][2]
Pyrrole C3/C4-H	6.10 - 6.25 ppm	Multiplet	Overlapping signals; requires COSY to distinguish.[1][2]
Chiral Center (C2'-H)	4.10 - 4.30 ppm	Triplet/Multiplet	The "Handle."[1][2] Coupling constant ( ) indicates ring pucker.[2]
Pyrrolidine N-H	1.80 - 2.50 ppm	Broad	Often exchanges; integral varies with water content.[1][2]
Pyrrolidine Ring	1.60 - 3.20 ppm	Multiplets	Complex envelope; requires HSQC for assignment.[1][2]

Critical Validation Step: Perform a

shake. If the signal at ~10.0 ppm (Pyrrole NH) disappears immediately, it confirms the presence of the acidic pyrrole proton.

Infrared Spectroscopy (FT-IR)

IR provides rapid confirmation of the H-bond network.[1]

- Free N-H (Pyrrole): Sharp band at ~3490 cm^{-1} (Rarely seen in neat samples).[2]

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- H-Bonded N-H: Broad, intense band centered at ~3200–3300 cm^{-1}.[1][2]
- C=C / C=N (Aromatic): Characteristic pyrrole breathing modes at 1550 cm^{-1} and 1450 cm^{-1}.[2]

Mass Spectrometry (MS)[2]

- Molecular Ion (

  ): m/z 136.1 (Calculated for

).[2]
- Base Peak: Often m/z 70 (Pyrrolinium ion), resulting from the cleavage of the C2-C2' bond and retention of charge on the saturated ring.

Experimental Protocols

Protocol A: Structural Validation via Solvent-Titration NMR

Objective: To prove the existence of the intramolecular hydrogen bond (essential for bioactivity claims).

- Preparation: Dissolve 10 mg of the analyte in 600 µL of

  (dried over molecular sieves).
- Baseline Scan: Acquire a standard 1H NMR (16 scans).[2] Note the chemical shift of the Pyrrole N-H (

).
- Titration: Add DMSO-

  in 10 µL increments directly to the NMR tube.
- Observation: After each addition, shake and acquire a spectrum.
- Analysis: Plot

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vs. DMSO concentration.

- Result: A sharp upfield shift (moving toward 8-9 ppm) indicates the breaking of the intramolecular H-bond and formation of intermolecular bonds with DMSO.[1]

Protocol B: Enantiomeric Purity Determination

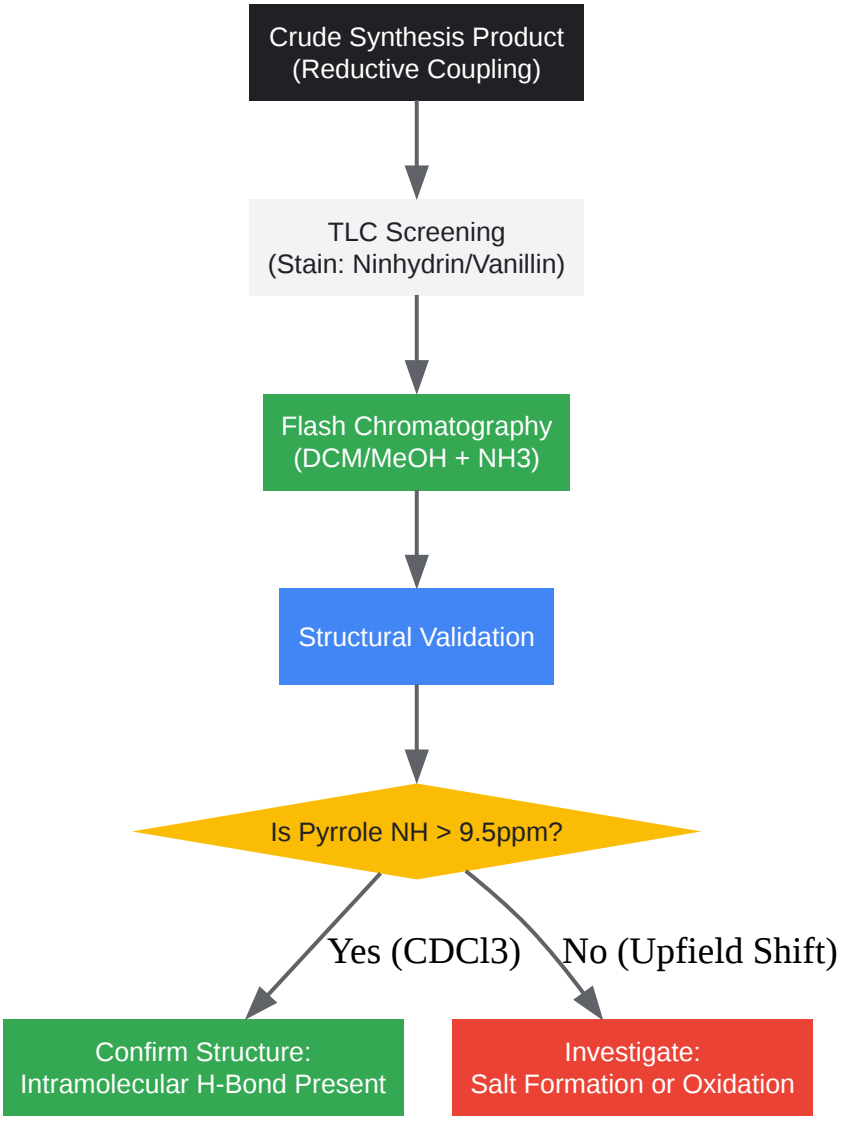
Objective: Quantify the (S)/(R) ratio.

- Column: Chiralpak AD-H or OD-H (Amylose/Cellulose tris-carbamate phases).[1][2]
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).[2]
  - Note: Diethylamine is mandatory to suppress peak tailing caused by the basic pyrrolidine nitrogen interacting with silanols.
- Detection: UV at 254 nm (Pyrrole absorption).
- Flow Rate: 1.0 mL/min at 25°C.

Analytical Workflow & Logic

The following flowchart details the decision-making process for full characterization, from synthesis to final quality control.

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Figure 2: Logical workflow for the isolation and validation of **2-(Pyrrolidin-2-yl)-1H-pyrrole**.

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